

A Comprehensive Technical Guide to Potassium Phthalimide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium phthalimide

Cat. No.: B092261

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **potassium phthalimide**, a versatile reagent in organic synthesis. It covers its chemical and physical properties, detailed experimental protocols for its synthesis and primary application, its role in drug development, and essential safety information.

Core Data Summary

Potassium phthalimide is the potassium salt of phthalimide, widely recognized for its crucial role in the Gabriel synthesis of primary amines.

Identifier	Value	Source
CAS Number	1074-82-4	[1] [2] [3]
Molecular Formula	C ₈ H ₄ KNO ₂	[2] [3] [4]

Physicochemical Properties

Property	Value	Source
Molar Mass	185.22 g/mol	[2][3][5]
Appearance	White to pale yellow or greenish crystalline powder	[4][6][7]
Melting Point	> 300 °C	[6][7][8]
Solubility	Soluble in water	[4][6][7]
Density	1.63 g/cm ³	[7][9]
pH	10.5 - 12.5 (50g/l solution at 25°C)	[7]

Synthesis and Applications

Potassium phthalimide's primary utility stems from its function as a protected form of ammonia, enabling the synthesis of primary amines without the common issue of over-alkylation.[10][11]

The Gabriel Synthesis of Primary Amines

The Gabriel synthesis is a robust method for converting primary alkyl halides into primary amines. The process involves two main stages: the N-alkylation of **potassium phthalimide** and the subsequent liberation of the amine.[10][12]

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Synthesis.

Applications in Drug Development and Organic Synthesis

Potassium phthalimide is a key intermediate in the synthesis of numerous pharmaceutical compounds.^[13] Its ability to cleanly introduce a primary amine group is fundamental in building the molecular scaffolds of many active pharmaceutical ingredients (APIs).

Beyond the Gabriel synthesis, **potassium phthalimide** has gained attention as an efficient and environmentally friendly organocatalyst in various multi-component reactions for synthesizing heterocyclic compounds of pharmaceutical interest.^{[14][15][16]}

Experimental Protocols

The following are generalized protocols derived from established laboratory procedures. Researchers should conduct a thorough risk assessment before proceeding.

Protocol 1: Synthesis of Potassium Phthalimide

This protocol describes the preparation of **potassium phthalimide** from phthalimide and potassium hydroxide.

Materials:

- Phthalimide
- Potassium hydroxide (KOH)
- Absolute ethanol

Procedure:

- In a round-bottomed flask equipped with a reflux condenser, dissolve phthalimide in hot absolute ethanol.[17]
- In a separate beaker, prepare a solution of potassium hydroxide in absolute ethanol.
- Add the hot phthalimide solution to the potassium hydroxide solution.[6]
- A precipitate of **potassium phthalimide** will form immediately.[17]
- Cool the mixture in an ice bath to ensure complete precipitation.
- Collect the fluffy, pale-yellow crystals by vacuum filtration.
- Wash the crystals with a small amount of cold ethanol and then with ether to facilitate drying.
- Dry the product under vacuum to a constant weight.

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Caption: Experimental workflow for potassium phthalimide synthesis.
```

Protocol 2: Gabriel Synthesis of a Primary Amine

This protocol outlines the N-alkylation of **potassium phthalimide** followed by hydrazinolysis to yield a primary amine.

Materials:

- **Potassium phthalimide**
- Primary alkyl halide (e.g., benzyl bromide)
- Anhydrous Dimethylformamide (DMF)
- Hydrazine hydrate
- Ethanol
- Dichloromethane or other suitable extraction solvent

Procedure: Step A: N-Alkylation

- To a stirred suspension of **potassium phthalimide** (1.2 equivalents) in anhydrous DMF, add the primary alkyl halide (1.0 equivalent).[2]
- Heat the reaction mixture to 80-100 °C.[2]
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the alkyl halide is consumed.
- Cool the mixture to room temperature and pour it into water.
- Extract the product, N-alkylphthalimide, with a suitable organic solvent (e.g., dichloromethane).[2]
- Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solvent under reduced pressure to obtain the crude N-alkylphthalimide. Further purification can be achieved by recrystallization.[2]

Step B: Hydrazinolysis (Amine Liberation)

- Dissolve the N-alkylphthalimide (1.0 equivalent) in ethanol.
- Add hydrazine hydrate (1.5-2.0 equivalents) to the solution.[\[2\]](#)
- Reflux the mixture for several hours, monitoring by TLC. A precipitate of phthalhydrazide will form.[\[2\]](#)
- Cool the reaction mixture and remove the solid phthalhydrazide by filtration.
- Wash the precipitate with ethanol.
- Concentrate the filtrate under reduced pressure to yield the crude primary amine. Further purification can be done by distillation or acid-base extraction.[\[2\]](#)

Safety and Handling

Potassium phthalimide is an irritant and requires careful handling in a laboratory setting.

Hazard Identification

Hazard Statement	Description	Source
H315	Causes skin irritation	[1] [5]
H319	Causes serious eye irritation	[1] [5]
H335	May cause respiratory irritation	[1] [5]

Precautionary Measures

Precautionary Code	Description	Source
P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection	[8][18]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[1]
P405	Store locked up	[1]

Handling: Use in a well-ventilated area, preferably a fume hood. Avoid dust formation. Keep away from incompatible materials such as strong oxidizing agents and strong acids.[8][18] The compound is moisture-sensitive and should be stored in a dry, cool place in a tightly closed container.[8][18]

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Potassium Phthalimide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092261#potassium-phthalimide-cas-number-and-molecular-formula]

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